

1-Octyne CAS number and molecular formula

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Compound of Interest

Compound Name: 1-Octyne

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An In-Depth Technical Guide to **1-Octyne**: Properties, Synthesis, and Applications in Modern Chemistry

Abstract

1-Octyne, a terminal alkyne with the chemical formula C_8H_{14} , is a versatile and reactive building block in organic synthesis.[1] Its defining feature, a carbon-carbon triple bond at the terminus of an eight-carbon chain, provides a site for a multitude of chemical transformations. This guide offers a comprehensive overview of **1-Octyne**, detailing its chemical and physical properties, established synthesis protocols, key reaction pathways, and its escalating importance in specialized fields, particularly in the development of pharmaceuticals and advanced materials. For researchers and drug development professionals, understanding the nuances of this compound is critical for leveraging its synthetic potential.

Chemical Identity and Core Properties

1-Octyne, also known as hexylacetylene, is a clear, colorless to light yellow liquid.[2][3] Its fundamental identifiers and physical properties are crucial for its appropriate handling, storage, and application in experimental design.

Table 1: Chemical Identifiers for **1-Octyne**

Identifier	Value	Source(s)
CAS Number	629-05-0	[2][4][5]
Molecular Formula	C ₈ H ₁₄	[4][6][7]
Molecular Weight	110.20 g/mol	[2][6]
IUPAC Name	oct-1-yne	[2][4]
Synonyms	Hexylacetylene, Octyne-1	[2][4][8]
EC Number	211-069-3	[2][5][7]

| Beilstein/REAXYS | 1734494 |[7] |

Table 2: Physical and Chemical Properties of **1-Octyne**

Property	Value	Source(s)
Appearance	Clear colorless to yellow liquid	[2][3][7]
Boiling Point	127-128 °C	[3]
Melting Point	-80 °C	[3]
Density	0.747 g/mL at 25 °C	[3]
Refractive Index (n _{20/D})	1.416	[9]
Vapor Pressure	13.6 mmHg	[2]
Flash Point	16 °C (60.8 °F) - closed cup	[1]

| Solubility | Immiscible with water; Miscible with alcohol and ether |[1][3] |

Caption: Molecular Structure of **1-Octyne** (C₈H₁₄).

Synthesis of 1-Octyne

The synthesis of **1-Octyne** can be achieved through several established routes. The choice of method often depends on the availability of starting materials and the desired scale of the reaction. Two prevalent methods involve the dehydrohalogenation of a dihalo-octane or the reaction of a metal acetylide with a hexyl halide.[3][6]

A common and reliable laboratory-scale synthesis starts from the commercially available n-Octene.[6] This process involves a two-step sequence of bromination followed by a double dehydrobromination.

Caption: Synthesis pathway from n-Octene to **1-Octyne**.

Experimental Protocol: Synthesis from n-Octene

This protocol describes the conversion of n-octene to **1-octyne** via bromination and subsequent dehydrobromination.[6]

Step 1: Bromination of n-Octene

- In a flask equipped with a dropping funnel and a magnetic stirrer, dissolve n-octene in a suitable inert solvent like dichloromethane.
- Cool the solution in an ice bath to 0-5 °C.
- Slowly add an equimolar amount of bromine (Br₂) dissolved in the same solvent via the dropping funnel. Maintain the temperature below 10 °C. The disappearance of the bromine's reddish-brown color indicates the reaction is proceeding.
- Once the addition is complete, allow the mixture to stir for an additional 30 minutes at room temperature.
- Wash the reaction mixture with an aqueous solution of sodium thiosulfate to quench any unreacted bromine, followed by a water wash.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure to yield crude 1,2-dibromooctane.

Step 2: Dehydrobromination to **1-Octyne**

- Set up a reflux apparatus with a flask containing dry potassium hydroxide (KOH) in a high-boiling solvent such as mineral oil.[6]
- Heat the KOH mixture to a high temperature (typically >150 °C).
- Slowly add the crude 1,2-dibromooctane from Step 1 to the hot KOH mixture. The volatile **1-octyne** product will distill out of the reaction mixture as it is formed.
- Collect the distillate, which will be a mixture of **1-octyne** and water.
- Separate the organic layer, dry it over a suitable drying agent (e.g., anhydrous sodium sulfate), and purify by fractional distillation. The boiling point of **1-octyne** is approximately 127-128 °C.[3]

Reactivity and Key Transformations

The synthetic utility of **1-Octyne** stems from the high reactivity of its terminal alkyne group.[1] This functionality is a versatile handle for a wide array of organic transformations, including hydrogenation, halogenation, hydration, and crucially, carbon-carbon bond-forming reactions.[1][3]

Hydrogenation

The triple bond of **1-Octyne** can be selectively reduced.

- Partial Hydrogenation: Using Lindlar's catalyst (palladium on calcium carbonate, poisoned with lead), hydrogenation can be stopped at the alkene stage to yield 1-octene.[10][11]
- Complete Hydrogenation: With a more active catalyst, such as palladium on carbon (Pd/C), the reaction proceeds to completion, yielding n-octane.[1]

Caption: Stepwise hydrogenation of **1-Octyne**.

Click Chemistry and Bioconjugation

In modern drug development, the terminal alkyne of **1-Octyne** and its derivatives is a key participant in "click chemistry." [12] Specifically, the copper-catalyzed azide-alkyne cycloaddition (CuAAC) and the strain-promoted azide-alkyne cycloaddition (SPAAC) are powerful methods

for bioconjugation.[12][13] These reactions allow for the precise and efficient linking of molecules. This is particularly relevant in the construction of Antibody-Drug Conjugates (ADCs), where a cytotoxic drug payload is attached to a monoclonal antibody.[14] The alkyne serves as a stable and bio-orthogonal "handle" for conjugation to an azide-modified antibody.[12][14]

Applications in Research and Drug Development

1-Octyne is a foundational building block for synthesizing more complex molecules in the pharmaceutical, agrochemical, and specialty chemical industries.[8][15][16]

- **Pharmaceutical Synthesis:** It serves as a precursor for creating carbon skeletons found in numerous active pharmaceutical ingredients (APIs). The rigidity and linearity imparted by the alkyne group can be a crucial design element for optimizing how a drug binds to its target. [12]
- **Agrochemicals:** Similar to pharmaceuticals, **1-Octyne** is used to build the core structures of novel herbicides and pesticides.
- **Antibody-Drug Conjugates (ADCs):** The application of alkyne-azide click chemistry has revolutionized the development of ADCs. By incorporating an alkyne-bearing moiety, drug developers can achieve site-specific conjugation, leading to more homogeneous and effective ADC products with potentially wider therapeutic windows.[13][14]
- **Polymer Science:** **1-Octyne** is utilized in the production of specialized polymers, where its incorporation can enhance thermal stability and other material properties.[15]

Safety, Handling, and Storage

1-Octyne is a hazardous chemical that requires careful handling to ensure laboratory safety.

Hazard Identification:

- **GHS Classification:** It is classified as a highly flammable liquid and vapor (H225) and may be fatal if swallowed and enters airways (H304), indicating a severe aspiration hazard.[2][17]
- **Primary Hazards:** The main risks are associated with its high flammability and the potential for severe lung damage if aspirated.[17][18]

Protocol for Safe Handling and Storage

- Engineering Controls: Always handle **1-Octyne** in a well-ventilated area, preferably within a chemical fume hood to prevent vapor accumulation.[\[19\]](#)[\[20\]](#) Use explosion-proof electrical equipment.[\[20\]](#)[\[21\]](#)
- Personal Protective Equipment (PPE): Wear appropriate PPE, including flame-retardant lab coats, chemical-resistant gloves (nitrile or neoprene), and chemical safety goggles or a face shield.[\[21\]](#)
- Fire Safety: Keep away from all sources of ignition, including open flames, sparks, and hot surfaces.[\[18\]](#)[\[19\]](#) Ensure fire-extinguishing media (e.g., dry powder, foam, carbon dioxide) are readily available.[\[20\]](#)
- Handling: Ground and bond containers when transferring the liquid to prevent static discharge.[\[18\]](#)[\[21\]](#) Use only non-sparking tools.[\[21\]](#)
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area designated for flammable liquids.[\[19\]](#)[\[20\]](#) Store separately from strong oxidizing agents.[\[20\]](#)
- Disposal: Dispose of waste material in accordance with local, regional, and national regulations. Do not mix with other waste streams.[\[17\]](#)[\[18\]](#)

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[18\]](#)[\[19\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water.[\[17\]](#)[\[19\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[\[17\]](#)[\[19\]](#)
- Ingestion: Do NOT induce vomiting due to the high risk of aspiration. Call a physician or poison control center immediately.[\[17\]](#)[\[18\]](#)[\[19\]](#)

Conclusion

1-Octyne is more than a simple C8 hydrocarbon; it is a potent and versatile tool in the arsenal of the modern synthetic chemist. Its well-defined physical properties and the predictable reactivity of its terminal alkyne group make it an invaluable intermediate. From its role in traditional organic synthesis to its cutting-edge application in the development of targeted cancer therapies like ADCs, **1-Octyne** continues to be a compound of significant scientific and commercial interest. Proper understanding of its synthesis, reactivity, and handling is essential for unlocking its full potential safely and effectively.

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